

Application Notes and Protocols: Cyclobutene-Tetrazine Bioorthogonal Labeling

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Compound of Interest

Compound Name: Cyclobutene

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These application notes provide a comprehensive overview and detailed protocols for the use of **cyclobutene** derivatives in bioorthogonal labeling applications. The primary focus is on the inverse-electron-demand Diels-Alder (IEDDA) reaction between **cyclobutene** and tetrazine, a powerful tool for site-specific modification of biomolecules in complex biological systems.

Introduction

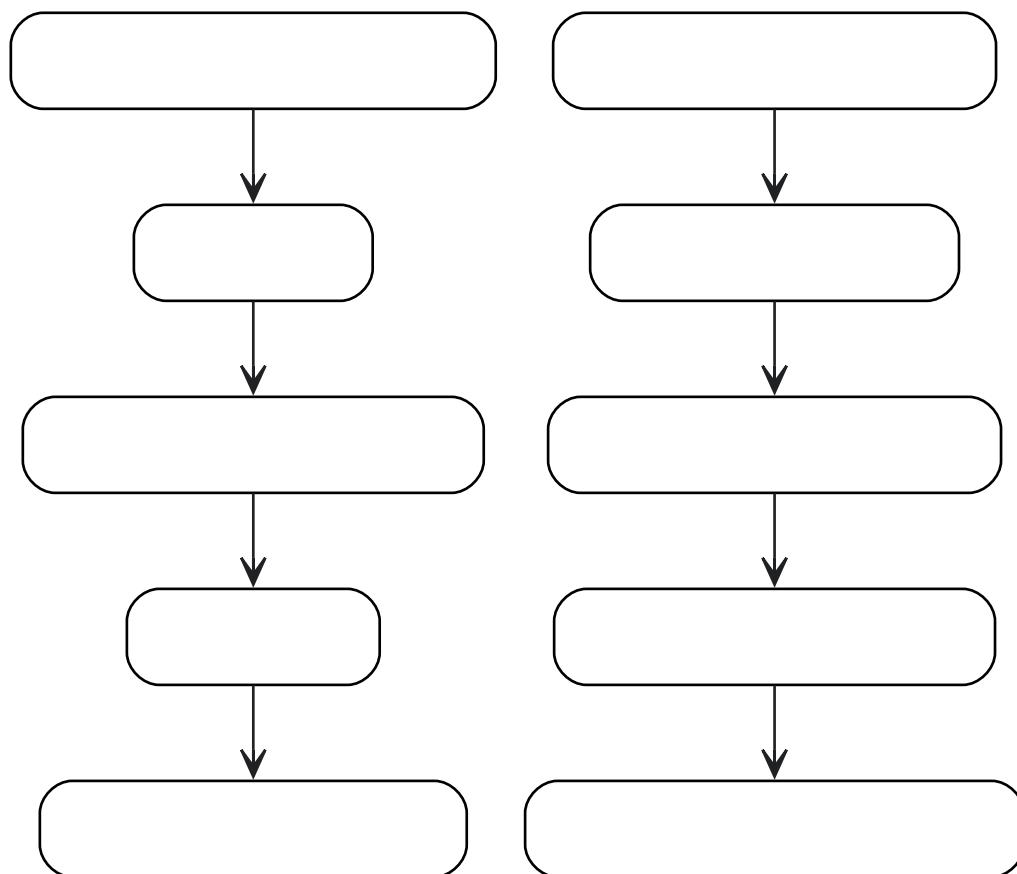
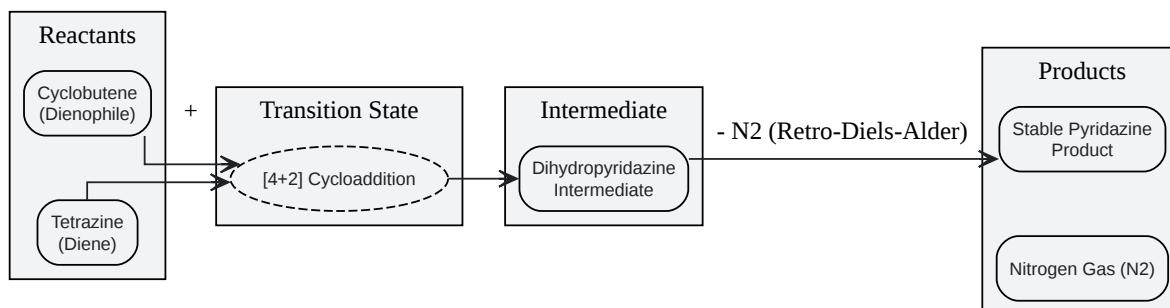
Bioorthogonal chemistry has revolutionized the study of biological processes by enabling the specific labeling of biomolecules in their native environment. The IEDDA reaction between a strained dienophile and a tetrazine is a cornerstone of this field, prized for its rapid kinetics and high specificity.^{[1][2][3]} **Cyclobutene** has emerged as a valuable dienophile in this reaction due to its small size, inherent strain, and relative stability.^{[1][4]} Its compact structure minimizes potential perturbation of the labeled biomolecule's function, making it an attractive tool for a variety of applications, from protein labeling to cellular imaging.^{[1][4]}

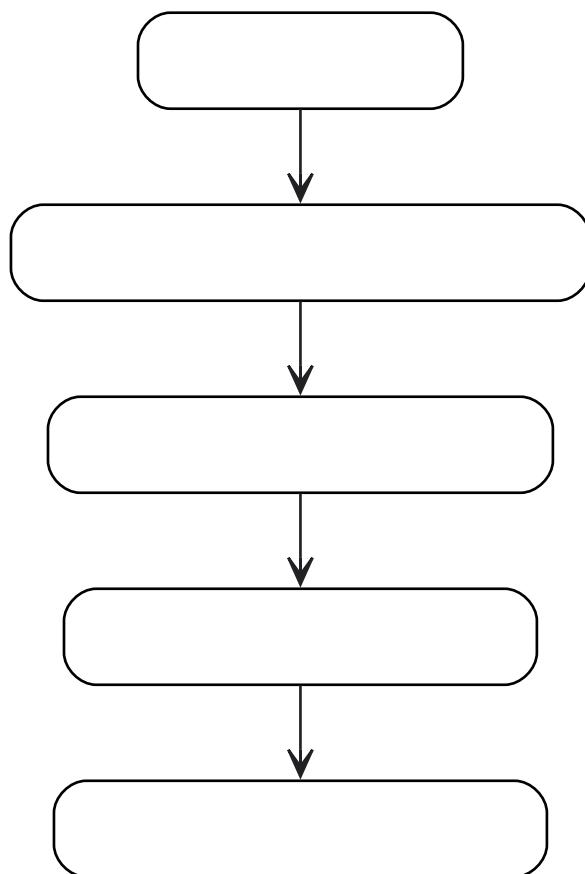
This document outlines the key features of **cyclobutene**-tetrazine ligation, including its mechanism, and provides detailed protocols for its implementation in a laboratory setting.

Reaction Mechanism

The bioorthogonal labeling of biomolecules using **cyclobutene** derivatives and tetrazines proceeds via an inverse-electron-demand Diels-Alder (IEDDA) reaction. In this [4+2]

cycloaddition, the electron-deficient tetrazine (the diene) reacts with the electron-rich, strained **cyclobutene** (the dienophile). This is followed by a retro-Diels-Alder reaction that releases nitrogen gas, irreversibly forming a stable dihydropyridazine product, which can then be oxidized to a pyridazine.[1]





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